

# In Vivo Efficacy of Fenugreek (*Trigonella foenum-graecum*) Extracts: A Comparative Guide

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## Compound of Interest

Compound Name: *Trigonosin F*

Cat. No.: *B1174457*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vivo efficacy of *Trigonella foenum-graecum* (fenugreek) extracts, with a focus on its testosterone-enhancing and anti-inflammatory properties. The information is compiled from a range of preclinical and clinical studies to support further research and development. The initial query for "**Trigonosin F**" did not yield a recognized compound; therefore, this guide focuses on the well-documented extracts of *Trigonella foenum-graecum*, the plant from which it is hypothesized the query originated.

## Quantitative Data Summary

The following tables summarize the key quantitative data from various in vivo studies, comparing the effects of fenugreek extracts to placebos and other alternative supplements.

### Table 1: Effects on Testosterone Levels in Male Subjects

| Intervention (Daily Dose)                      | Study Population               | Duration | Key Findings                                                                                                                                          |
|------------------------------------------------|--------------------------------|----------|-------------------------------------------------------------------------------------------------------------------------------------------------------|
| Fenugreek Seed Extract (Furosap™)              | 50 healthy males               | 12 weeks | - Free Testosterone: Increased by up to 46% in 90% of subjects. - Sperm Count: Improved in 85.4% of subjects.                                         |
| Fenugreek Seed Extract (Trigozim®)             | 95 healthy males (40-80 years) | 12 weeks | - Saliva Testosterone: Increased by 37.2% vs. placebo (at any dose). - Free Testosterone Index (FTI): Increased by 12.2% with 1800 mg dose.           |
| Fenugreek Seed Extract                         | 40 male albino rats            | 8 weeks  | - Serum Testosterone: aqueous extract significantly increased testosterone levels.                                                                    |
| Fenugreek Seed Extract vs. Ashwagandha         | Systematic Review              | N/A      | - Both fenugreek and ashwagandha extracts show the most significant positive effects on testosterone concentrations among various herbal supplements. |
| Fenugreek Seed Extract vs. Tribulus terrestris | Comparative Review             | N/A      | - Fenugreek is suggested to support free testosterone through aromatase inhibition, while Tribulus terrestris is                                      |

proposed to enhance luteinizing hormone, affecting libido and erection quality.

**Table 2: Anti-inflammatory Effects**

| Intervention (Dose)                                         | Animal Model                                                       | Key Findings                                                                                                           | Comparison                                                                   |
|-------------------------------------------------------------|--------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------|
| Methanolic Fenugreek Seed Extract (100 & 200 mg/kg)         | Carrageenan-induced paw edema in rats                              | - Significant reduction in paw edema.                                                                                  | - Efficacy was not significantly different from ibuprofen and dexamethasone. |
| Petroleum Ether Fenugreek Seed Extract (0.5 mL/kg)          | Carrageenan-induced paw edema in rats                              | - 37% reduction in paw inflammation.                                                                                   | - Contains anti-inflammatory linolenic and linoleic acids.                   |
| Hydroethanolic Fenugreek Seed Extract (100, 200, 400 mg/kg) | Carrageenan-induced peritonitis and air pouch inflammation in rats | - Significant decrease in cellular infiltration to the inflammatory site.<br>- Improved antioxidant status (SOD, CAT). | - Broad anti-inflammatory effects demonstrated in multiple models.           |

## Experimental Protocols

Detailed methodologies for key experiments are provided below to allow for replication and further investigation.

## Testosterone Level Assessment in Human Clinical Trials

- **Study Design:** Randomized, double-blind, placebo-controlled trials are the standard.
- **Participants:** Typically healthy adult males, sometimes with specific criteria such as age range or baseline testosterone levels.
- **Intervention:** Standardized fenugreek seed extract is administered orally in capsule form at doses ranging from 500 mg to 1800 mg daily for a period of 8 to 12 weeks.

- **Data Collection:** Blood and/or saliva samples are collected at baseline and at specified intervals throughout the study.
- **Hormone Analysis:** Total and free testosterone levels are measured using methods such as high-performance liquid chromatography-mass spectrometry (HPLC-MS/MS). Sex hormone
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